

Application Note: Advanced Thermal Analysis of MHHPA-Cured Epoxy Resins

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Compound of Interest

Compound Name: 3-Methylhexahydrophthalic anhydride

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Introduction: The Critical Role of Thermal Analysis in Epoxy Resin Performance

Methylhexahydrophthalic anhydride (MHHPA) is a widely utilized curing agent for epoxy resins, prized for the excellent mechanical, electrical, and optical properties it imparts to the final thermoset.[1] These high-performance systems are integral to a multitude of demanding applications, including electronic packaging, adhesives, coatings, and advanced composite materials.[2][3] The curing process, a thermally-activated chemical reaction, transforms the low-viscosity liquid resin and hardener into a rigid, three-dimensional cross-linked network.[4][5] The extent and nature of this network structure are paramount, as they directly govern the material's in-service performance, durability, and operational temperature limits.[4]

A comprehensive understanding of the thermal properties of MHHPA-cured epoxy resins is therefore not merely an academic exercise but a critical necessity for material selection, process optimization, and quality assurance.[6][7] This application note provides a detailed guide to the application of three powerful thermal analysis techniques: Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Dynamic Mechanical Analysis

(DMA). By leveraging these methods, researchers and engineers can gain deep insights into the thermal stability, curing behavior, and viscoelastic properties of these essential thermosetting polymers.[4][8]

Thermogravimetric Analysis (TGA): Assessing Thermal Stability and Composition

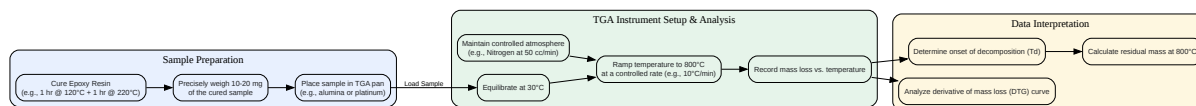
2.1. Principle and Application

Thermogravimetric Analysis (TGA) is a fundamental technique for measuring the mass of a sample as a function of temperature or time in a controlled atmosphere.[9][10] For MHHPA-cured epoxy resins, TGA is indispensable for determining thermal stability, identifying the onset of decomposition, and quantifying the material's composition, such as filler content.[2][10] The resulting data, a plot of mass versus temperature, reveals the temperature ranges in which the material degrades, providing critical information for defining its maximum service temperature. [6][11]

2.2. Causality in Experimental Choices

The selection of the heating rate and atmosphere are critical experimental parameters in TGA. A slower heating rate, for instance, can provide better resolution of distinct decomposition events, while a faster rate can simulate rapid thermal exposure scenarios.[12] The choice of atmosphere (e.g., inert nitrogen or reactive air) is also crucial. An inert atmosphere allows for the characterization of the inherent thermal stability of the polymer backbone, while an oxidative atmosphere provides insights into its performance in real-world, aerobic environments.[2]

2.3. TGA Experimental Workflow



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Caption: TGA Experimental Workflow for MHPA-Cured Epoxy Resin.

2.4. Detailed TGA Protocol

Objective: To determine the thermal stability and decomposition profile of a fully cured MHPA-epoxy resin system in an inert atmosphere. This protocol is based on principles outlined in ASTM E1131.[6][13]

Materials and Equipment:

- Fully cured MHPA-epoxy resin sample
- Thermogravimetric Analyzer (TGA)
- High-purity nitrogen gas
- Analytical balance
- Sample pans (alumina or platinum)

Procedure:

- Sample Preparation: Precisely weigh 10–20 mg of the cured epoxy resin sample into a clean TGA pan.[2]
- Instrument Setup:

- Place the sample pan in the TGA furnace.
- Purge the furnace with nitrogen at a flow rate of 50 cc/min for at least 15 minutes to ensure an inert atmosphere.[\[12\]](#)
- Thermal Program:
 - Equilibrate the sample at 30°C.
 - Heat the sample from 30°C to 800°C at a constant heating rate of 10°C/min.[\[2\]](#)
- Data Acquisition: Continuously record the sample mass as a function of temperature.
- Data Analysis:
 - Plot the percentage of initial mass versus temperature.
 - Determine the onset temperature of decomposition (T_d), often defined as the temperature at which 5% mass loss occurs ($T_d(5\%)$).[\[14\]](#)
 - Calculate the first derivative of the mass loss curve (DTG) to identify the temperature of the maximum rate of decomposition.
 - Quantify the residual mass at the end of the experiment.

Differential Scanning Calorimetry (DSC): Unraveling Curing Kinetics and Glass Transition

3.1. Principle and Application

Differential Scanning Calorimetry (DSC) is a powerful technique that measures the difference in heat flow between a sample and a reference as a function of temperature.[\[15\]](#)[\[16\]](#) For MHPA-cured epoxy systems, DSC is crucial for:

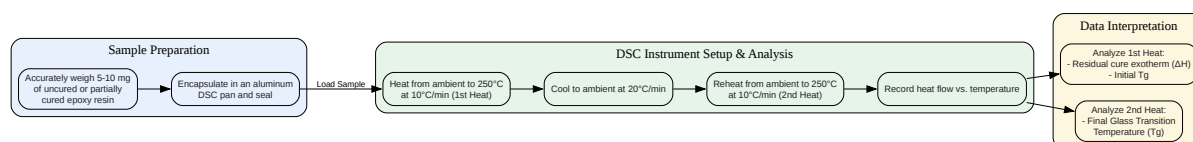
- Determining the Glass Transition Temperature (T_g): The T_g is a critical parameter that defines the transition from a rigid, glassy state to a more flexible, rubbery state.[\[17\]](#)[\[18\]](#) It is a key indicator of the degree of cure and the upper service temperature of the material.[\[4\]](#)[\[19\]](#)

- Investigating Curing Kinetics: By measuring the heat released during the curing reaction (an exothermic process), DSC can be used to determine the extent of cure, the heat of reaction, and to develop kinetic models for the curing process.[5][7][20]

3.2. Causality in Experimental Choices

A standard DSC experiment for a thermoset often involves a heat-cool-heat cycle. The first heating scan reveals information about the residual cure of the as-received sample.[18] The subsequent cooling and second heating scans are performed on the now fully cured material, providing a clear and reproducible measurement of the final Tg.[18][21] The heating rate can influence the measured Tg; therefore, consistency in this parameter is key for comparative studies.[4] A typical heating rate for polymers is 10°C/min or 20°C/min as specified in standards like ASTM D3418.[15][22]

3.3. DSC Experimental Workflow



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Caption: DSC Experimental Workflow for MHPA-Cured Epoxy Resin.

3.4. Detailed DSC Protocol

Objective: To determine the residual cure and the final glass transition temperature (Tg) of an MHPA-cured epoxy resin. This protocol is guided by the principles of ASTM D3418.[22][23]

Materials and Equipment:

- Uncured or partially cured MHPA-epoxy resin
- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Crimping press for sealing pans
- High-purity nitrogen gas

Procedure:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the epoxy resin sample into an aluminum DSC pan.
 - Hermetically seal the pan using a crimping press.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan in the DSC cell.
 - Purge the cell with nitrogen at a flow rate of 20-50 cc/min.
- Thermal Program (Heat-Cool-Heat):
 - First Heating Scan: Equilibrate at 25°C and then heat to 250°C at a rate of 10°C/min. This scan will show any residual curing exotherm.[\[8\]](#)
 - Cooling Scan: Cool the sample from 250°C to 25°C at a rate of 20°C/min.
 - Second Heating Scan: Reheat the sample from 25°C to 250°C at a rate of 10°C/min. This scan provides the T_g of the fully cured material.[\[18\]](#)
- Data Acquisition: Record the heat flow as a function of temperature for all segments.
- Data Analysis:

- From the first heating scan, integrate the area of the exothermic peak to determine the residual heat of cure (ΔH).
- From the second heating scan, determine the glass transition temperature (T_g) from the step change in the heat flow curve, typically taken as the midpoint of the transition.[18]

Dynamic Mechanical Analysis (DMA): Probing Viscoelastic Properties

4.1. Principle and Application

Dynamic Mechanical Analysis (DMA) is an extremely sensitive technique used to measure the mechanical properties of materials as a function of temperature, time, and frequency.[24] A small, oscillating stress is applied to a sample, and the resulting strain is measured. From this, the storage modulus (E'), loss modulus (E''), and tan delta ($\tan \delta$) are calculated.

- Storage Modulus (E'): Represents the elastic response of the material and is a measure of its stiffness.[17]
- Loss Modulus (E''): Represents the viscous response and is a measure of the energy dissipated as heat.[25]
- Tan Delta ($\tan \delta$): The ratio of the loss modulus to the storage modulus (E''/E'), it is a measure of the material's damping properties.[17]

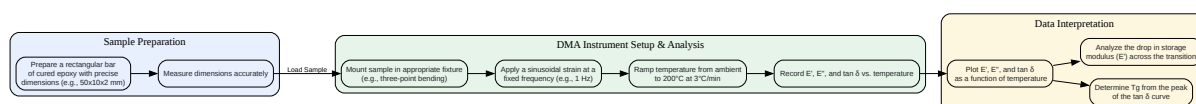
For MHPA-cured epoxies, DMA is the most sensitive method for determining the glass transition temperature.[17][24] The peak of the $\tan \delta$ curve is often used to define T_g and provides valuable information about the molecular relaxations occurring within the polymer network.[17]

4.2. Causality in Experimental Choices

The choice of the deformation mode (e.g., three-point bending, single cantilever) and sample dimensions are critical for obtaining accurate DMA data.[26][27] For rigid thermosets like cured epoxies, three-point bending or cantilever modes are common. It is crucial to ensure that the sample dimensions are appropriate for the chosen fixture to avoid measurement artifacts.[26] A

temperature ramp is typically used to observe the changes in viscoelastic properties through the glass transition region.

4.3. DMA Experimental Workflow



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Caption: DMA Experimental Workflow for MHPA-Cured Epoxy Resin.

4.4. Detailed DMA Protocol

Objective: To measure the viscoelastic properties and determine the glass transition temperature (T_g) of a cured MHPA-epoxy resin. This protocol is based on the principles outlined in ASTM E1640.^{[28][29]}

Materials and Equipment:

- Fully cured MHPA-epoxy resin sample, machined into a rectangular bar of known dimensions
- Dynamic Mechanical Analyzer (DMA) with a suitable clamp (e.g., three-point bending)
- Calipers for precise dimension measurement

Procedure:

- Sample Preparation:

- Machine a rectangular bar from the cured epoxy plaque. Typical dimensions for a three-point bending fixture might be 50 mm x 10 mm x 2 mm.
- Precisely measure the length, width, and thickness of the sample.
- Instrument Setup:
 - Install the three-point bending clamp in the DMA.
 - Mount the sample in the clamp, ensuring it is properly centered and secured.
 - Input the sample dimensions into the instrument software.
- Thermal Program and Mechanical Test:
 - Set the oscillation frequency to 1 Hz.
 - Apply a small oscillatory strain to the sample.
 - Heat the sample from ambient temperature to a temperature well above the expected T_g (e.g., 200°C) at a heating rate of 3°C/min.[30]
- Data Acquisition: Continuously record the storage modulus (E'), loss modulus (E''), and tan delta ($\tan \delta$) as a function of temperature.
- Data Analysis:
 - Plot E' , E'' , and $\tan \delta$ versus temperature.
 - The temperature at the peak of the $\tan \delta$ curve is typically taken as the glass transition temperature (T_g).[31]
 - Observe the significant drop in the storage modulus (E') curve, which also indicates the glass transition region.

Data Summary and Interpretation

The data obtained from these three techniques provide a complementary and comprehensive picture of the thermal properties of MHHPA-cured epoxy resins.

Parameter	Technique	Typical Value Range for MHHPA-Epoxy	Significance
Onset of Decomposition (Td(5%))	TGA	300 - 400°C[14]	Indicates the upper limit of thermal stability before significant degradation.
Residual Mass @ 800°C (N2)	TGA	5 - 25%[6]	Relates to char yield and can be indicative of flame retardant properties.
Glass Transition Temp. (Tg)	DSC	120 - 150°C[32]	Defines the transition from a rigid to a rubbery state; critical for service temperature.
Heat of Residual Cure (ΔH)	DSC	Varies (ideally close to 0 J/g for fully cured)	Quantifies the extent of cure; a large ΔH indicates an incomplete reaction. [19]
Storage Modulus (E') - Glassy	DMA	1 - 5 GPa	Measures the stiffness of the material below its Tg.
Storage Modulus (E') - Rubbery	DMA	10 - 100 MPa	Stiffness above Tg; related to the cross-link density of the polymer network.
Tan δ Peak (Tg)	DMA	130 - 160°C[31]	A very sensitive indicator of the glass transition; reflects molecular mobility.

Note: The typical value ranges are illustrative and can vary significantly based on the specific epoxy resin, hardener-to-resin ratio, catalyst, and cure schedule.

Conclusion

The synergistic use of TGA, DSC, and DMA provides an in-depth and multi-faceted understanding of the thermal and mechanical properties of MHHPA-cured epoxy resins. TGA quantifies thermal stability, DSC elucidates the state of cure and glass transition, and DMA offers the most sensitive measurement of Tg while also detailing the viscoelastic behavior across a range of temperatures.[8] By following the detailed protocols and understanding the causality behind the experimental choices presented in this application note, researchers and scientists can effectively characterize these high-performance materials, ensuring their suitability for advanced applications and enabling further innovation in thermoset polymer development.

References

- ASTM E1131-08, Standard Test Method for Compositional Analysis by Thermogravimetry, ASTM International, West Conshohocken, PA, 2008.
- Infinita Lab. (n.d.). Thermogravimetric Analysis (TGA) – ASTM E1131 & ISO 11358 Standards. Retrieved from [\[Link\]](#)
- ASTM D3418-21, Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry, ASTM International, West Conshohocken, PA, 2021.
- C-Therm. (2024, March 6). Using Dynamic Mechanical Analysis for Quality Control of Epoxy Materials. Retrieved from [\[Link\]](#)
- Kottner, R., & Solt, J. (2015). Glass transition evaluation of commercially available epoxy resins used for civil engineering applications. *Construction and Building Materials*, 74, 246-256.
- Isa, M. I., et al. (2019). Thermal Decomposition of Epoxy Resin System Used for Filament Winding. *AIP Conference Proceedings*, 2124(1), 030006.

- Thermcon. (n.d.). Resin –TGA. Retrieved from [\[Link\]](#)
- Intertek. (n.d.). Differential Scanning Calorimeter ASTM D3418, ASTM E1356, ISO 11357. Retrieved from [\[Link\]](#)
- Intertek. (n.d.). Thermogravimetric Analysis (TGA) ASTM E1131, ISO 11358. Retrieved from [\[Link\]](#)
- Infinita Lab. (n.d.). ASTM D3418, ASTM E1356, ISO 11357 Differential Scanning Calorimetry. Retrieved from [\[Link\]](#)
- Chemistry For Everyone. (2025, June 2). How Does DSC Determine The Glass Transition Temperature Of Polymers? [Video]. YouTube. (Note: A representative URL is used as the original may not be stable).
- ASTM International. (2021). D3418 Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry.
- ASTM International. (2017). D3418 Standard Test Method for Transition Temperatures of Polymers By Differential Scanning Calorimetry.
- McAninch, P. T., et al. (2015). DMA Testing of Epoxy Resins: The Importance of Dimensions. Polymer Engineering & Science, 55(10), 2249-2256.
- Stern, S., & Dierdorf, D. (2005). Thermogravimetric Analysis (TGA) of Various Epoxy Composite Formulations. Defense Technical Information Center.
- Simon, S. L. (n.d.). EPOXY THERMOSETS AND THEIR APPLICATIONS. II. THERMAL ANALYSIS. University of North Texas. Retrieved from [\[Link\]](#)
- NETZSCH Analyzing & Testing. (2024, January 31). TM-DSC – The Method of Choice for Determination of the Glass Transition and Post-Curing of Epoxy Resins. Retrieved from [\[Link\]](#)
- Wang, C. S., & Lee, M. C. (2007). Curing behavior and thermal properties of multifunctional epoxy resin with methylhexahydrophthalic anhydride. Journal of Applied Polymer Science, 103(3), 2041-2048.

- ResearchGate. (n.d.). Thermogravimetric analysis (TGA) curves of pure epoxy and the manufactured composites.
- TA Instruments. (n.d.). Characterization of epoxy reinforced glass by DSC and DMA, ts66. Retrieved from [[Link](#)]
- ASTM E1640-18, Standard Test Method for Assignment of the Glass Transition Temperature By Dynamic Mechanical Analysis, ASTM International, West Conshohocken, PA, 2018.
- ResearchGate. (n.d.). DMA results, that is, tan delta and storage modulus, of the RTM6 epoxy resin.
- ResearchGate. (2017, April 11). What is the correct ASTM standard used for Thermogravimetric analysis (TGA) of fiber reinforced polymer composites?
- Zhang, Y., et al. (2023). Curing Kinetics and Dielectric Properties of Anhydride Cured Epoxy Resin With Different Accelerator Contents. IEEE Transactions on Dielectrics and Electrical Insulation, 30(1), 20-30.
- NETZSCH Analyzing & Testing. (n.d.). TM-DSC – The Method of Choice for Determination of the Glass Transition and Post-Curing of Epoxy Resins.
- Intertek Inform. (2018). ASTM E 1640 : 2018 Standard Test Method for Assignment of the Glass.
- Techstreet. (n.d.). ASTM E1640-18 - Standard Test Method for Assignment of the Glass Transition Temperature By Dynamic.
- NETZSCH Analyzing & Testing. (2024, October 31). Use of DMA in the Development of Resins for Cryogenic Tank Applications. Retrieved from [[Link](#)]
- ASTM E2550-21, Standard Test Method for Thermal Stability by Thermogravimetry, ASTM International, West Conshohocken, PA, 2021.
- TA Instruments. (n.d.). Measurement of Glass Transition Temperatures by Dynamic Mechanical Analysis and Rheology. Retrieved from [[Link](#)]

- ResearchGate. (n.d.). DMA testing of epoxy resins: The importance of dimensions | Request PDF.
- de Paiva, J. M. F., et al. (2018). Dynamic Mechanical Analysis of Thermally Aged Figue Fabric-Reinforced Epoxy Composites. *Polymers*, 10(10), 1109.
- Sancaktar, E., & Bai, L. (2011). Investigation of curing kinetics of various cycloaliphatic epoxy resins using dynamic thermal analysis. *European Polymer Journal*, 47(4), 654-663.
- Franck, A., Künze, W., & Dallas, G. (2004). The Combined Use of Thermal Analysis and Rheology in Monitoring and Characterizing Changing Processes in Materials. American Laboratory.
- Scribd. (n.d.). Epoxy Resin Notes.
- ResearchGate. (n.d.). Thermal properties of the cured epoxy resins | Download Table.
- Polymer Innovation Blog. (2014, August 4). Thermoset Characterization Part 17: Applications of Dynamic Mechanical Analysis (DMA), Part 2.
- Infinita Lab. (n.d.). A Complete Insight on Different Testing Standards with DMA. Retrieved from [\[Link\]](#)
- Ebatco Lab Services. (n.d.). DMA Measurements. Retrieved from [\[Link\]](#)
- Tri-iso. (n.d.). Anhydride Curative MHHPA-KB TDS. Retrieved from [\[Link\]](#)
- Pinter, G., et al. (2020). Accurate Cure Modeling for Isothermal Processing of Fast Curing Epoxy Resins. *Polymers*, 12(1), 156.
- ResearchGate. (n.d.). Thermal and Mechanical Properties of Anhydride-Cured Epoxy Resins with Different Contents of Biobased Epoxidized Soybean Oil | Request PDF.
- Broadview Technologies. (n.d.). MHHPA. Retrieved from [\[Link\]](#)
- Lee, S., & Simon, S. L. (2023). Investigation of Cure Kinetics of Advanced Epoxy Molding Compound Using Dynamic Heating Scan: An Overlooked Second Reaction. *Polymers*, 15(15), 3298.

- He, D., et al. (2005). Cure Kinetics of an Epoxy-Anhydride-Imidazole Resin System by Isothermal DSC. Journal of Applied Polymer Science, 98(4), 1595-1601.

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- [7. dataset-dl.liris.cnrs.fr \[dataset-dl.liris.cnrs.fr\]](#)
- [8. thermalsupport.com \[thermalsupport.com\]](#)
- [9. alpinepolytech.com \[alpinepolytech.com\]](#)
- [10. Thermogravimetric Analysis \(TGA\) ASTM E1131, ISO 11358 \[intertek.com\]](#)
- [11. store.astm.org \[store.astm.org\]](#)
- [12. apps.dtic.mil \[apps.dtic.mil\]](#)
- [13. infinitalab.com \[infinitalab.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Differential Scanning Calorimeter ASTM D3418, ASTM E1356, ISO 11357 \[intertek.com\]](#)
- [16. infinitalab.com \[infinitalab.com\]](#)
- [17. Using Dynamic Mechanical Analysis for Quality Control of Epoxy Materials – C-Therm Technologies Ltd. \[ctherm.com\]](#)
- [18. m.youtube.com \[m.youtube.com\]](#)
- [19. pepolska.pl \[pepolska.pl\]](#)

- 20. Curing Kinetics and Dielectric Properties of Anhydride Cured Epoxy Resin With Different Accelerator Contents | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- 21. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 22. en.usb-lab.com [en.usb-lab.com]
- 23. store.astm.org [store.astm.org]
- 24. dataset-dl.liris.cnrs.fr [dataset-dl.liris.cnrs.fr]
- 25. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 26. Research Portal [researchdiscovery.drexel.edu]
- 27. researchgate.net [researchgate.net]
- 28. webstore.ansi.org [webstore.ansi.org]
- 29. standards.iteh.ai [standards.iteh.ai]
- 30. Dynamic Mechanical Analysis of Thermally Aged Fique Fabric-Reinforced Epoxy Composites - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 31. Thermoset Characterization Part 17: Applications of Dynamic Mechanical Analysis (DMA), Part 2 - Polymer Innovation Blog [polymerinnovationblog.com]
- 32. tri-iso.com [tri-iso.com]
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